

Technical Guide: Biotin-PEG3-pyridyldithiol

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Compound of Interest

Compound Name: *Biotin-PEG3-pyridyldithiol*

Cat. No.: *B15143233*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Biotin-PEG3-pyridyldithiol, a thiol-reactive biotinylation reagent crucial for various applications in research and drug development. While a specific CAS number for Biotin-PEG3-pyridyldithiol is not publicly cataloged, this guide covers its chemical properties, reaction mechanisms, and experimental protocols, with a focus on its commercially available equivalent, Biotin-PEG(3)-SS-Py, and a closely related compound, Biotin-[2-(2-pyridyldithio)ethylamide].

Core Compound Properties

Biotin-PEG3-pyridyldithiol is a versatile bioconjugation reagent that incorporates a biotin moiety for high-affinity binding to streptavidin and avidin, a polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a pyridyldithiol group for specific covalent attachment to sulfhydryl (-SH) groups.

Data Presentation: Quantitative Data Summary

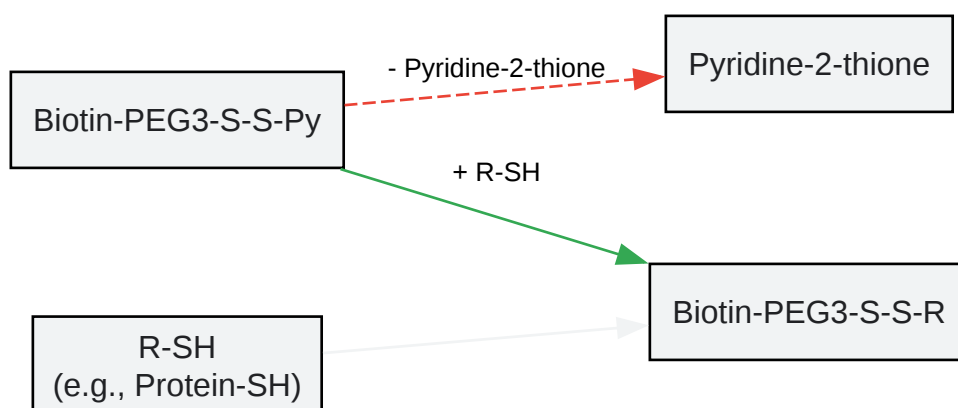
The following tables summarize the key quantitative data for Biotin-PEG(3)-SS-Py and the related compound Biotin-[2-(2-pyridyldithio)ethylamide].

Property	Biotin-PEG(3)-SS-Py	Biotin-[2-(2-pyridyldithio)ethylamide] [1][2][3]
CAS Number	Not available	112247-65-1[1][2][3]
Molecular Formula	C ₂₈ H ₄₅ N ₅ O ₆ S ₃ [4]	C ₁₇ H ₂₄ N ₄ O ₂ S ₃ [1]
Molecular Weight	643.88 g/mol [4]	412.58 g/mol [1]
Appearance	-	White crystalline powder[5]
Purity	-	≥97%[5]
Storage Temperature	-20°C[4]	-20°C[3]

Reaction Mechanism and Experimental Protocols

The core functionality of Biotin-PEG3-pyridyldithiol lies in the reaction of its pyridyldithiol group with free sulfhydryl groups, typically found in cysteine residues of proteins and peptides. This reaction proceeds via a disulfide exchange, forming a stable disulfide bond with the target molecule and releasing pyridine-2-thione. The progress of this reaction can be monitored spectrophotometrically by measuring the absorbance of the released pyridine-2-thione at 343 nm.[4]

Mandatory Visualization: Reaction Mechanism



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Reaction of Biotin-PEG3-pyridyldithiol with a sulfhydryl group.

Experimental Protocol: Biotinylation of an Antibody

This protocol provides a general guideline for the biotinylation of an antibody with a thiol-reactive reagent like Biotin-PEG3-pyridyldithiol. This procedure assumes the antibody has available sulfhydryl groups, which may require reduction of existing disulfide bonds.

Materials:

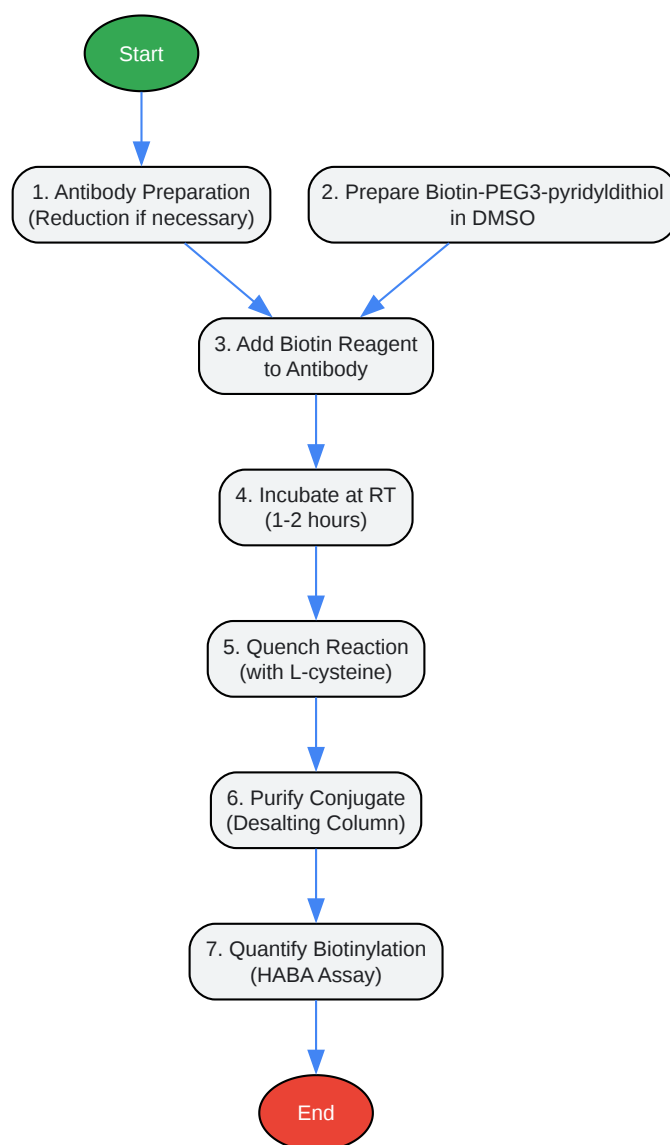
- Antibody solution (1-2 mg/mL in a suitable buffer like PBS, pH 7.2-7.4)
- Biotin-PEG3-pyridyldithiol
- Dimethyl sulfoxide (DMSO)
- Reducing agent (e.g., DTT or TCEP), if necessary
- Quenching reagent (e.g., L-cysteine)
- Desalting column

Procedure:

- **Antibody Preparation:** If the antibody does not have free sulfhydryl groups, reduction of disulfide bonds may be necessary. Incubate the antibody with a 10-20 fold molar excess of a reducing agent like DTT for 30 minutes at room temperature. Remove the reducing agent using a desalting column.
- **Reagent Preparation:** Immediately before use, dissolve Biotin-PEG3-pyridyldithiol in DMSO to a concentration of 10 mM.
- **Biotinylation Reaction:** Add a 10-20 fold molar excess of the dissolved Biotin-PEG3-pyridyldithiol to the antibody solution.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.
- **Quenching:** Stop the reaction by adding a quenching reagent like L-cysteine to a final concentration of 1-5 mM. Incubate for 15-30 minutes at room temperature.

- Purification: Remove excess, unreacted biotinylation reagent and quenching reagent by passing the reaction mixture through a desalting column equilibrated with a suitable storage buffer (e.g., PBS).
- Quantification: Determine the degree of biotinylation using a suitable method, such as the HABA assay.

Mandatory Visualization: Experimental Workflow



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Workflow for antibody biotinylation.

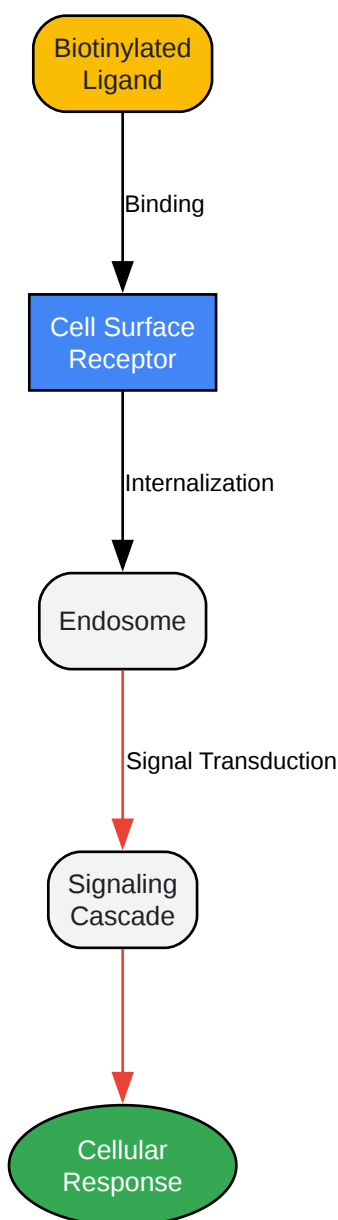
Applications in Research and Drug Development

Biotin-PEG3-pyridyldithiol and similar reagents are invaluable tools for:

- **Protein Labeling and Detection:** Biotinylated proteins can be easily detected and purified using streptavidin- or avidin-conjugated probes and resins. This is fundamental in techniques like Western blotting, ELISA, and immunoprecipitation.
- **Antibody-Drug Conjugates (ADCs):** The cleavable disulfide bond in some variants makes them suitable for use as linkers in ADCs, allowing for the release of a cytotoxic drug in the reducing environment of the target cell.
- **Surface Immobilization:** Biotinylated molecules can be immobilized on streptavidin-coated surfaces for applications in biosensors and microarrays.
- **Cellular Imaging and Tracking:** By attaching a biotin tag to a molecule of interest, its localization and trafficking within cells can be studied using fluorescently labeled streptavidin.

Mandatory Visualization: Signaling Pathway Application

The following diagram illustrates a hypothetical signaling pathway where a biotinylated ligand is used to study receptor-mediated endocytosis and subsequent downstream signaling.



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Biotinylated ligand in a signaling pathway.

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